

Application Notes and Protocols: Propyl Benzoate in Fragrance Formulation

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Compound of Interest

Compound Name: Propyl benzoate

CAS No.: 2315-68-6

Cat. No.: B1220288

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Abstract: This document provides detailed application notes and experimental protocols for the use of **propyl benzoate** in fragrance formulations. It is intended for researchers, scientists, and professionals in the fields of fragrance chemistry and drug development. The content covers the physicochemical properties, olfactory profile, and functional applications of **propyl benzoate**, alongside methodologies for its evaluation in fragrance matrices.

Introduction to Propyl Benzoate

Propyl benzoate (CAS 2315-68-6) is an organic ester formed from the condensation of benzoic acid and n-propanol.[1][2] It is a colorless, oily liquid with a characteristic pleasant odor.[3][4] In fragrance formulation, **propyl benzoate** serves multiple functions, including as a fragrance ingredient, a solvent for other materials, a preservative, and, most notably, as a fixative to enhance the longevity of a scent.[2][5] Its unique structure, combining an aromatic benzene ring with a propyl chain, provides a balance of moderate volatility and good miscibility with common fragrance oils and solvents. It occurs naturally in plants such as sweet cherry and clove stems.[6][7]

Physicochemical Properties

The physical and chemical characteristics of **propyl benzoate** are critical to its function in fragrance formulations. Its relatively high boiling point and low vapor pressure contribute to its role as a fixative.[8]

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₂ O ₂	[1][3]
Molecular Weight	164.20 g/mol	[1][9]
Appearance	Colorless clear oily liquid	[9]
Melting Point	-51 to -52 °C	[1][9]
Boiling Point	229.0 to 231.0 °C (at 760 mm Hg)	[1][4][9]
Density	1.026 g/mL (at 25 °C)	[4]
Vapor Pressure	0.063 to 0.181 hPa (at 25 °C)	[9]
Flash Point	97.22 °C (207 °F)	[9]
logP (o/w)	3.01	[1][9]
Water Solubility	176 - 351 mg/L (at 25 °C)	[9]
Solubility	Soluble in alcohol and oils; insoluble in water	[3][9]
Refractive Index	n ₂₀ /D 1.501	[8][4]

Application in Fragrance Formulation

Olfactory Profile

Propyl benzoate possesses a mild, pleasant aroma described as balsamic, nutty, and fruity with floral undertones.[8][1][6][9] This profile allows it to blend seamlessly into various fragrance families without overpowering the primary notes.

Functional Roles

- **Fixative:** **Propyl benzoate**'s primary role is as a fixative. Due to its low volatility, it helps to slow the evaporation rate of more volatile top and middle notes. It can form weak intermolecular forces, such as hydrogen bonds, with other aroma molecules (e.g., aldehydes, ketones), effectively "anchoring" them and improving the overall persistence and transition of the fragrance. It is considered a classic fixative in oriental and floral fragrance compositions.[8]
- **Modifier/Blender:** Its subtle nutty and balsamic character can modify and enhance fragrance compositions, adding warmth and complexity.
- **Solvent:** It has good miscibility with many organic solvents and fragrance oils, making it a useful solvent in cosmetic formulations.[4][10]
- **Masking Agent:** In products like shampoos and shower gels, **propyl benzoate** can help to counteract and mask the unpleasant base odors of surfactants, improving the final sensory quality of the product.[8]

Recommended Usage Levels

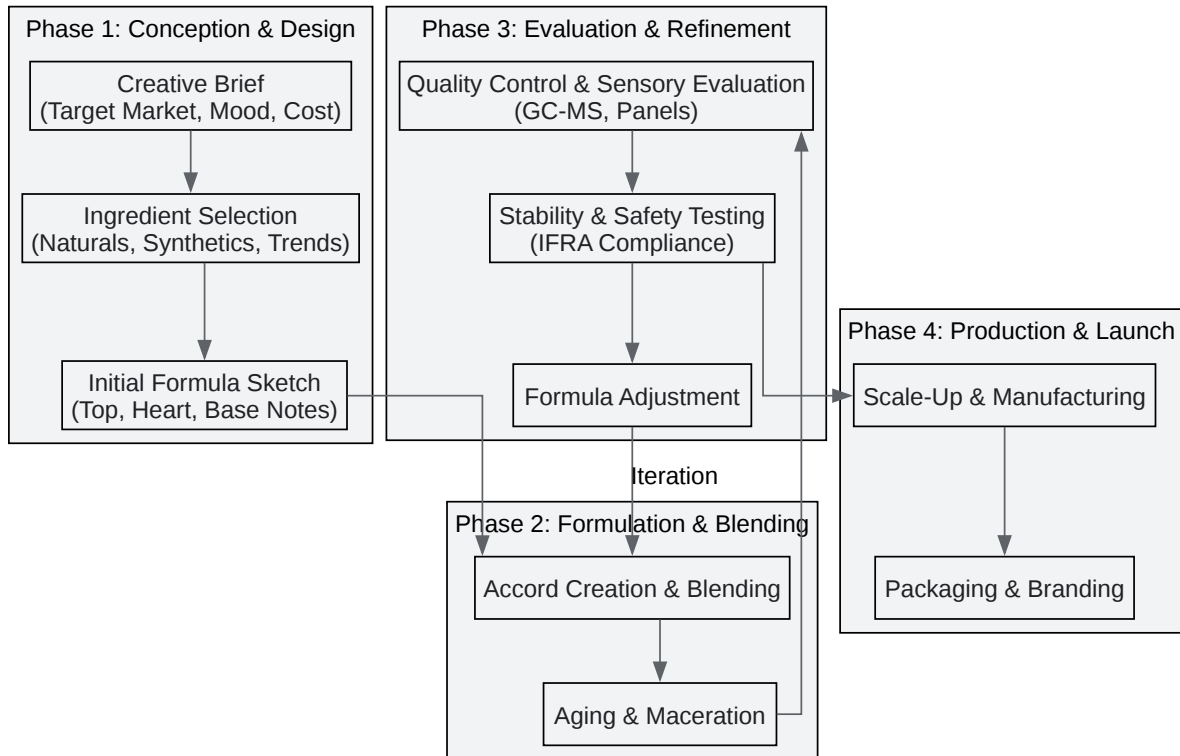
The concentration of **propyl benzoate** must be carefully controlled to achieve the desired effect without compromising safety or the intended olfactory profile.

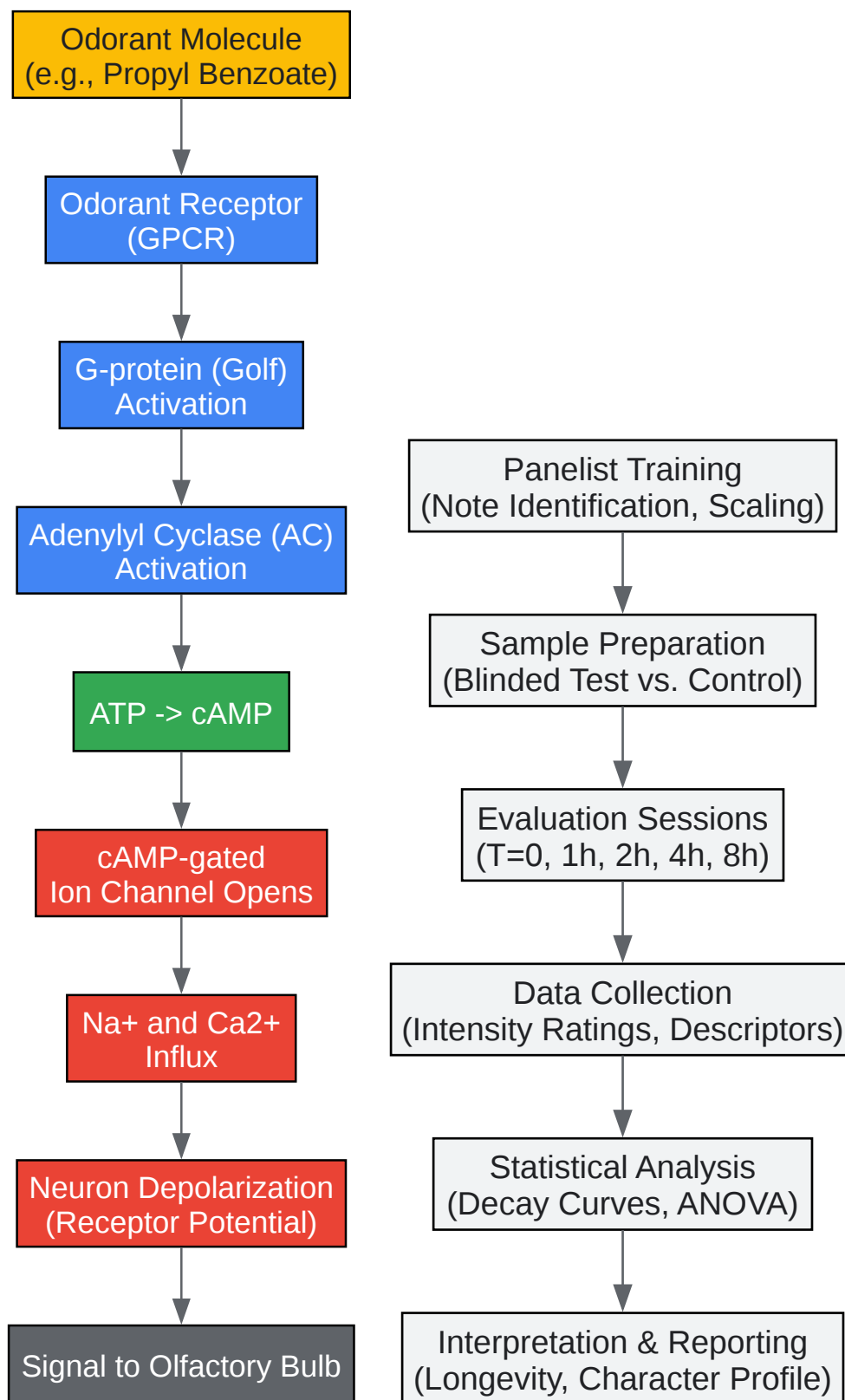
Application Type	Recommended Maximum Usage Level	Source(s)
Fragrance Concentrate	5.0%	[9]
Finished Product (Leave-on)	0.5%	[10][9]
Finished Product (Wash-off)	0.5%	[9]
Finished Product (No Skin Contact)	5.0%	[9]

Logical & Experimental Workflows

General Fragrance Development Workflow

The creation of a fragrance is a systematic process that integrates creative conception with rigorous scientific testing.^{[11][12][13]} The workflow ensures that the final product is stable, safe, and aligned with the initial creative vision.





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